

Technical Guide: (+/-)-alpha-Tocopherol Acetate-d3 Safety, Handling, and Application[1]

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Compound of Interest

Compound Name: (+/-)-alpha-Tocopherol Acetate-d3

Cat. No.: B12423330

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Document Control:

- Subject: **(+/-)-alpha-Tocopherol Acetate-d3** (Isotopic Internal Standard)
- CAS Registry Number: 2742364-46-9 (Labeled); 7695-91-2 (Unlabeled Parent)[1]
- Intended Audience: Analytical Chemists, DMPK Researchers, Laboratory Safety Officers.

Executive Summary

(+/-)-alpha-Tocopherol Acetate-d3 is a stable isotope-labeled analog of Vitamin E acetate, utilized primarily as an Internal Standard (IS) in quantitative mass spectrometry (LC-MS/GC-MS).[1] While the parent compound is widely regarded as a low-toxicity food additive, the laboratory standard requires rigorous handling protocols to maintain isotopic purity and prevent oxidative degradation.[1]

This guide synthesizes safety data with high-precision handling methodologies. It moves beyond generic SDS requirements to address the specific needs of trace-level quantitative analysis, where standard degradation directly correlates to data failure.

Part 1: Chemical Identity & Physicochemical Properties[1]

Understanding the physical nature of this compound is the first step in safe handling. It is a viscous, lipophilic oil, making it prone to "creeping" on glass surfaces and difficult to pipette accurately without positive displacement tools.

Table 1: Chemical Specification & Properties

Property	Data
Chemical Name	(+/-)-alpha-Tocopherol Acetate-d3 (all-rac-alpha-Tocopherol Acetate-d3)
CAS Number	2742364-46-9 (Labeled)
Molecular Formula	C31H49D3O3
Molecular Weight	475.8 g/mol
Appearance	Clear, viscous yellow oil
Solubility	Soluble in Ethanol, DMSO, DMF, Chloroform, Hexane.[1] Insoluble in Water.
Density	~0.95 - 0.96 g/cm ³ (Floats on water)
Stability Factors	Sensitive to Light (UV), Oxygen (Air), and Heat. [1]

Part 2: Hazard Identification & Safety Profile (GHS) [1]

While many regulatory bodies classify Vitamin E acetate as non-hazardous, a "Safety First" approach in a research setting dictates treating it as a potential irritant. Isotope-labeled compounds should always be handled with a higher degree of caution than their generic counterparts due to the lack of exhaustive toxicological data on the specific isotopolog.[1]

GHS Classification (Conservative Approach)[1]

- Signal Word: Warning (Precautionary)
- Hazard Statements:
 - H317: May cause an allergic skin reaction (Derived from parent compound data).[1]
 - H413: May cause long-term adverse effects in the aquatic environment.[1][2]
- Precautionary Statements:
 - P280: Wear protective gloves/eye protection.[3][4][5][6]
 - P261: Avoid breathing mist/vapors.[4][5][7]

Critical Health Insights

- Skin Sensitization: Prolonged contact with tocopherols can induce contact dermatitis in sensitive individuals.
- Inhalation Risk: As a viscous oil, it does not generate dust. However, if aerosolized (e.g., during high-pressure homogenization or nebulization), inhalation can cause lipid pneumonia.[1]
- Ingestion: Low acute toxicity, but ingestion of large quantities may cause gastrointestinal disturbance.

Part 3: Stability, Storage, and Preservation Logic[1]

The integrity of an Internal Standard is the foundation of analytical accuracy. **(+/-)-alpha-Tocopherol Acetate-d3** is an ester, making it more stable than free tocopherol, but it remains susceptible to oxidation and photolysis.[1]

The Degradation Mechanism[1]

- Oxidation: Exposure to air causes the formation of tocopheryl quinones, which changes the mass and retention time, rendering the IS useless.
- Hydrolysis: Moisture can hydrolyze the acetate ester, reverting it to free alpha-tocopherol-d3.[1]

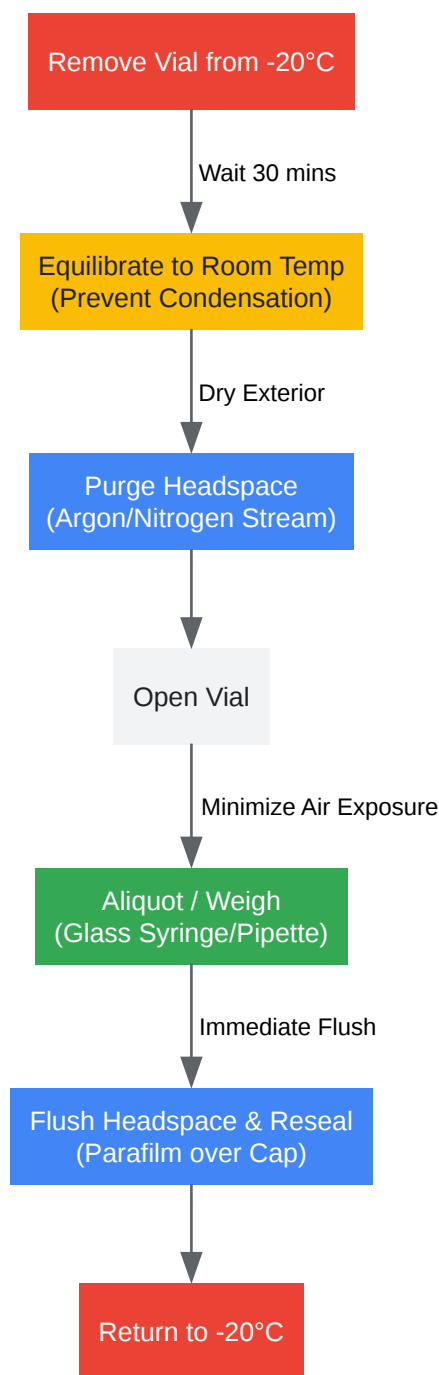
Storage Protocol

- Temperature: Store at -20°C. Long-term storage at -80°C is optimal but not strictly required if the container is sealed correctly.^[1]
- Container: Amber glass vials with Teflon-lined screw caps.^[1] Never store in plastic for long periods due to lipophilic leaching.
- Atmosphere: Headspace must be purged with Argon or Nitrogen.

Part 4: Operational Handling Workflow

To prevent moisture introduction and oxidation during aliquoting, a strict "Inert Handling" workflow is required.

Diagram 1: Inert Atmosphere Handling Workflow



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Figure 1: Step-by-step workflow to ensure the stability of the hygroscopic and oxidation-prone standard during handling.

Detailed Protocol: Preparation of Stock Solution

- Equilibration: Remove the vial from the freezer and allow it to warm to room temperature (approx. 30 mins) inside a desiccator if possible. Why? Opening a cold vial condenses atmospheric water into the oil, catalyzing hydrolysis.[\[1\]](#)
- Weighing:
 - Place a clean volumetric flask (amber glass) on the balance.[\[1\]](#)
 - Tare the balance.
 - Use a glass Pasteur pipette or a positive displacement pipette to transfer the oil. Note: Standard air-displacement pipettes are inaccurate for viscous oils.[\[1\]](#)
- Dissolution:
 - Add solvent (Ethanol or Hexane) to the flask.[\[1\]](#)
 - Sonicate briefly (1-2 mins) to ensure complete dissolution.
 - Make up to volume.
- Aliquot Storage: Do not store the bulk stock. Aliquot into single-use amber vials, purge with Argon, and freeze.

Part 5: Analytical Application (The Scientific Logic)

Why use the d3-labeled acetate specifically? In LC-MS/MS, matrix effects (ion suppression/enhancement) can drastically alter signal intensity.[\[1\]](#)

The Internal Standard Principle

Because **(+/-)-alpha-Tocopherol Acetate-d3** is chemically identical to the analyte (Vitamin E Acetate) but distinguishable by mass (+3 Da), it behaves identically during:

- Extraction: It partitions into the organic layer at the exact same rate.
- Chromatography: It co-elutes (or elutes very closely) with the analyte.
- Ionization: It experiences the same suppression from matrix components.

Diagram 2: Internal Standard Logic & Correction Mechanism[1]



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Figure 2: The self-validating logic of Isotope Dilution Mass Spectrometry. Any loss of analyte during extraction is mathematically cancelled out by the proportional loss of the Internal Standard.[1]

Part 6: Emergency & Disposal Protocols

First Aid Measures

- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses if present. [5]
- Skin Contact: Wash with soap and water. [4][5] Do not use organic solvents to clean skin, as they may increase transdermal absorption.
- Spill Cleanup:
 - Ventilate the area. [3][4][5][6][7][8]
 - Absorb with inert material (vermiculite, sand, or oil-absorbing pads). [1]
 - Clean surface with an ethanol-soaked tissue to remove the oily residue. [1]

Disposal[2][5][6][8][10]

- Waste Stream: Dispose of as Organic Chemical Waste.
- Regulatory: Do not discharge into drains. [4][5][7][8] Although toxicity is low, lipophilic substances can accumulate in aquatic environments (LogP > 6). [1]

References

- National Center for Biotechnology Information (NCBI). (2024).[1] PubChem Compound Summary for CID 86472, alpha-Tocopherol acetate. Retrieved from [[Link](#)]
- NIST Chemistry WebBook. (2023). alpha-Tocopherol acetate Spectral Data. Retrieved from [[Link](#)][1]

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